

"physical and chemical properties of 2-Amino-5-(4-nitrophenylsulfonyl)thiazole"

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Compound of Interest

Compound Name: 2-Amino-5-(4-nitrophenylsulfonyl)thiazole

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In-Depth Technical Guide: 2-Amino-5-(4-nitrophenylsulfonyl)thiazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Amino-5-(4-nitrophenylsulfonyl)thiazole**, a heterocyclic compound of interest in medicinal chemistry and drug development. This document details its known characteristics, experimental protocols for its synthesis and analysis, and discusses its potential biological significance based on related structures.

Core Physical and Chemical Properties

2-Amino-5-(4-nitrophenylsulfonyl)thiazole is a solid organic compound. A summary of its key physical and chemical properties is presented below.

Property	Value	Source
Molecular Formula	C ₉ H ₇ N ₃ O ₄ S ₂	[1]
Molecular Weight	285.3 g/mol	[1]
Melting Point	222 °C	[1]
Predicted pKa	1.04 ± 0.10	[1]
Appearance	Off-white solid (based on a similar compound)	[2]

Spectral Data Analysis

Detailed spectral data is crucial for the unambiguous identification and characterization of **2-Amino-5-(4-nitrophenylsulfonyl)thiazole**. While raw spectral data is not publicly available, it is indexed and can be found in specialized databases.

Spectral Data Type	Availability	Source
¹ H NMR	Available	[3]
¹³ C NMR	Available	[1]
Mass Spectrometry (MS)	Available	[4]
Infrared (IR) Spectroscopy	Available	[3]

Experimental Protocols

Synthesis of 2-Amino-5-(4-nitrophenylsulfonyl)thiazole

A specific, detailed experimental protocol for the synthesis of **2-Amino-5-(4-nitrophenylsulfonyl)thiazole** is not readily available in the public domain. However, a general method for the synthesis of analogous 2-aminothiazole sulfonamide derivatives has been reported and can be adapted. The synthesis of the related compound, 4-nitro-N-(thiazol-2-yl)benzenesulfonamide, involves the reaction of 2-aminothiazole with 4-nitrobenzenesulfonyl chloride.

General Synthetic Procedure (Adapted):

A solution of 2-aminothiazole in a suitable solvent (e.g., pyridine or dichloromethane) is cooled in an ice bath. To this solution, an equimolar amount of 4-nitrobenzenesulfonyl chloride is added portion-wise while maintaining the low temperature. The reaction mixture is then stirred at room temperature until completion, which can be monitored by Thin Layer Chromatography (TLC). Upon completion, the reaction mixture is worked up by adding water and extracting the product with an organic solvent. The organic layer is then dried over anhydrous sodium sulfate and the solvent is removed under reduced pressure to yield the crude product.

Purification

The crude **2-Amino-5-(4-nitrophenylsulfonyl)thiazole** can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.[2]

Analytical Methods

The identity and purity of the synthesized compound can be confirmed using a combination of the following analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra are used to elucidate the molecular structure.
- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern of the molecule.
- Infrared (IR) Spectroscopy: Helps in identifying the functional groups present in the molecule.
- Elemental Analysis: Determines the elemental composition of the compound.

Biological Activity and Potential Applications

While specific biological studies on **2-Amino-5-(4-nitrophenylsulfonyl)thiazole** are limited in publicly accessible literature, the broader class of 2-aminothiazole derivatives is well-known for a wide range of pharmacological activities. These include antimicrobial, anticancer, and anti-inflammatory properties.[5]

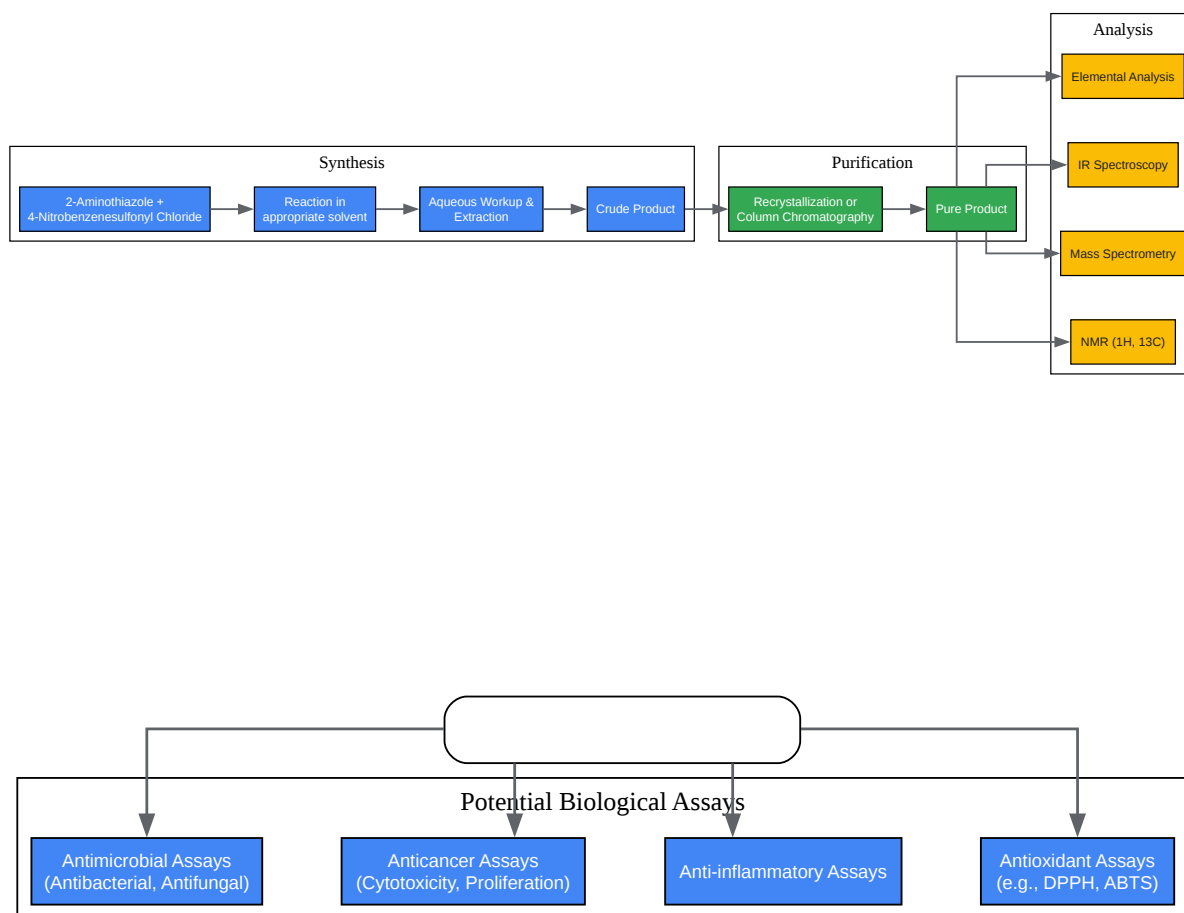
Furthermore, sulfonamide-containing compounds are a cornerstone of modern medicine, exhibiting antibacterial, diuretic, and hypoglycemic activities. The combination of the 2-aminothiazole scaffold with a sulfonamide moiety, as seen in the target molecule, suggests potential for synergistic or novel biological effects. For instance, various 2-aminothiazole sulfonamide derivatives have been investigated as potential antioxidants.[2]

Given the presence of the nitro group, a common feature in compounds with antimicrobial activity, **2-Amino-5-(4-nitrophenylsulfonyl)thiazole** could be a candidate for screening in antimicrobial assays.

Visualizations

Logical Workflow for Synthesis and Characterization

The following diagram illustrates a typical workflow for the synthesis and subsequent analysis of **2-Amino-5-(4-nitrophenylsulfonyl)thiazole**.



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